

Operational Guide: Safe Disposal and Management of 2S,4R-Sacubitril

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Compound of Interest

Compound Name: 2S,4R-Sacubitril

Cat. No.: B2478037

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Executive Directive

Do not treat **2S,4R-Sacubitril** as standard chemical waste. As a potent neprilysin inhibitor and a key intermediate in the synthesis of Entresto (Sacubitril/Valsartan), this compound requires an Active Pharmaceutical Ingredient (API) disposal protocol. While often classified as "Research Use Only" (RUO) in early development, its biological activity dictates that we apply the Precautionary Principle.

The Golden Rule: The only acceptable final fate for **2S,4R-Sacubitril** is High-Temperature Incineration. Under no circumstances should this compound be discharged into sanitary sewers or municipal landfills.

Hazard Profile & Physical Properties

Understanding the physicochemical nature of the analyte is the first step in safe disposal. **2S,4R-Sacubitril** is typically a white to off-white powder.

Table 1: Critical Safety & Disposal Data

Property	Specification	Operational Impact
CAS Number	149709-62-6 (Free Acid)	Use for waste manifesting.
Molecular Formula	C ₂₄ H ₂₉ NO ₅	Organic; combustible.
Solubility	DMSO, Ethanol, Methanol	Lipophilic. Will not dilute safely in water drains; bioaccumulates in lipid tissues of aquatic life.
GHS Classification	Skin Irrit. 2; Eye Irrit.[1] 2A; STOT SE 3	Irritant. Dust generation is the primary exposure risk during disposal.
Ecological Risk	Chronic Aquatic Toxicity (Predicted)	Neprilysin Inhibition. Disrupts peptide signaling in aquatic organisms.
RCRA Status (USA)	Non-Listed (Characteristic check required)	Usually Non-RCRA Hazardous unless mixed with flammable solvents (D001).

Operational Disposal Protocol

A. Solid Waste (Pure Substance & Expired Aliquots)

Rationale: Solid API presents the highest risk of dust inhalation and surface contamination.

- Denaturation (Optional but Recommended): If you have >500mg of pure substance, wet the powder slightly with a compatible solvent (e.g., Ethanol) to prevent dust dispersion before containment.
- Primary Containment: Transfer the substance into a High-Density Polyethylene (HDPE) wide-mouth jar. Glass is acceptable but poses a breakage risk during transport.
- Secondary Containment: Place the primary container inside a clear, sealable LDPE bag (Zip-lock style).
- Labeling: Apply a yellow "Hazardous Chemical Waste" label.

- Chemical Name: **2S,4R-Sacubitril** (AHU-377).
- Hazard Checkbox: Toxic, Irritant.[1]
- Note: Clearly mark "High-Temp Incineration Required."

B. Liquid Waste (Mother Liquors & HPLC Effluent)

Rationale: Sacubitril is often dissolved in organic solvents. The solvent dictates the waste stream, but the API dictates the destruction method.

- Segregation: Do not mix with oxidizing acids (Nitric, Perchloric).
- Stream Selection:
 - If in DMSO/Ethanol: Segregate into "Non-Halogenated Organic Waste."
 - If in DCM/Chloroform: Segregate into "Halogenated Organic Waste."
 - If in Aqueous Buffer: Segregate into "Aqueous Waste with Toxic Organic Contaminants."
- Container: Use standard 4L or 10L safety carboys (HDPE/Polypropylene).
- Headspace: Leave 10% headspace to prevent over-pressurization during thermal expansion.

C. Contaminated Debris (PPE & Consumables)

Rationale: Trace amounts on weigh boats and gloves can cross-contaminate the lab.

- Collection: Dispose of weigh boats, pipette tips, and contaminated gloves in a dedicated Solid Waste Drum lined with a 6-mil polyethylene liner.
- Sealing: When full, "swan-neck" seal the liner with a zip tie before closing the drum.
- Classification: Label as "Debris Contaminated with Pharmaceutical Intermediates."

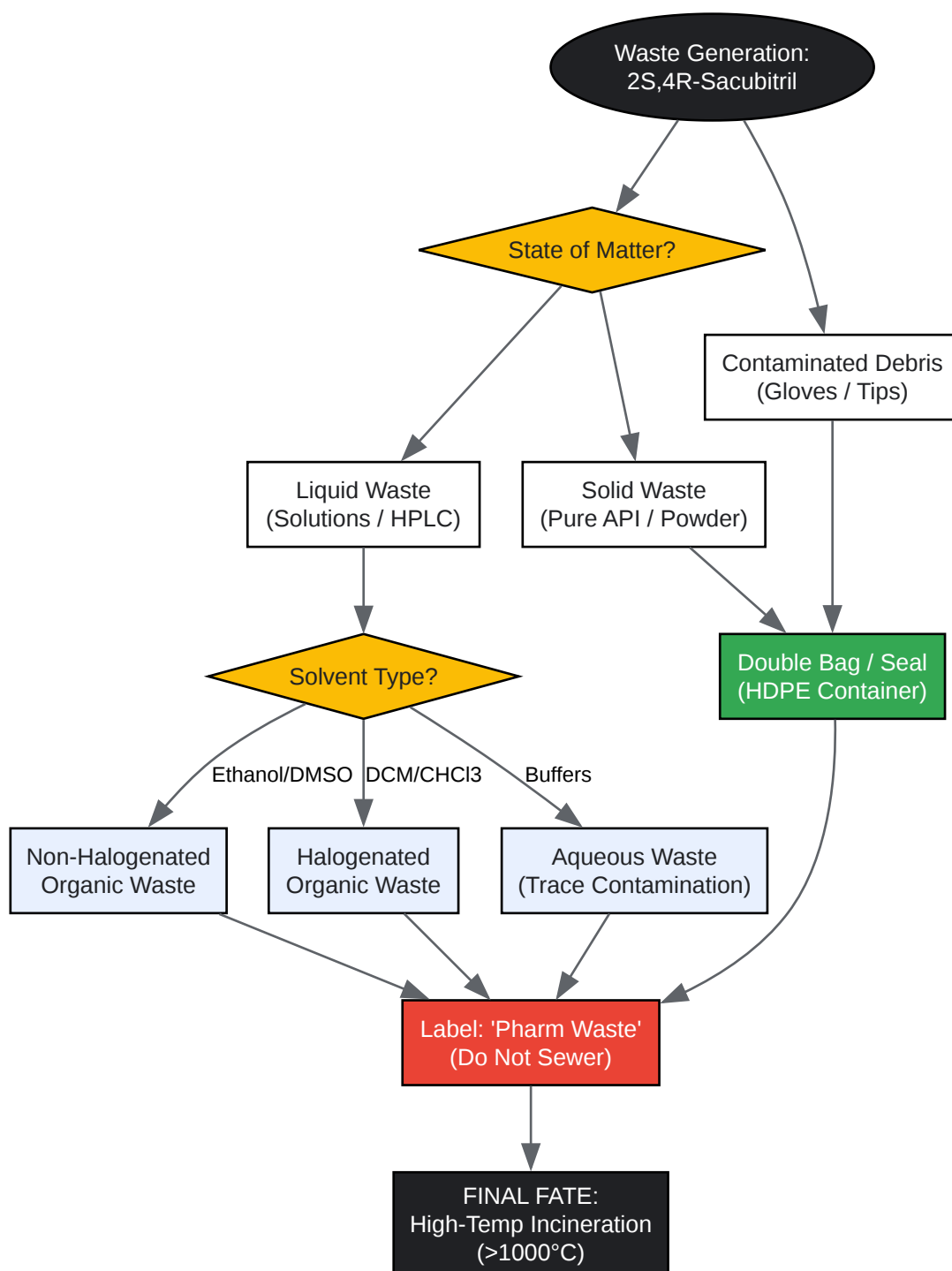
Emergency Procedures: Spill Management

Scenario: A 100mg vial of **2S,4R-Sacubitril** powder is dropped and shatters.

- Evacuate & Ventilate: Clear the immediate area. Allow aerosols to settle (5-10 mins).
- PPE Upgrade: Don double nitrile gloves, safety goggles, and an N95 or P100 respirator.
- Containment: Cover the spill with a paper towel dampened with Ethanol.
 - Why? Dry sweeping creates dust. Ethanol solubilizes the lipophilic Sacubitril and traps it.
- Cleanup: Wipe from the outside in. Place all glass shards and wipes into a rigid wide-mouth container.
- Decontamination: Wash the surface with a mild detergent and water.

Visual Workflow: Cradle-to-Grave

The following diagram illustrates the decision logic for disposing of **2S,4R-Sacubitril**.



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Figure 1: Decision matrix for the segregation and destruction of **2S,4R-Sacubitril** waste streams. Note that regardless of the intermediate state, the final destruction method is high-temperature incineration.

Scientific Rationale & Regulatory Context

Why Incineration?

Biological wastewater treatment plants (WWTPs) are designed to degrade organic matter using bacteria. However, pharmaceuticals like Sacubitril are designed to be biologically stable to survive metabolic processes in the body.

- Mechanism: Sacubitril inhibits neprilysin. In aquatic environments, neprilysin-like enzymes regulate peptide signaling in fish and invertebrates. Releasing this inhibitor can disrupt reproduction and growth in aquatic ecosystems (ecopharmacovigilance).
- Destruction: High-temperature incineration (>1000°C) ensures complete mineralization of the complex aromatic structure into CO₂, H₂O, and NO_x, eliminating biological activity.

Regulatory Compliance (US/EU)

- RCRA (USA): While **2S,4R-Sacubitril** is not explicitly "P-listed" (acutely hazardous), it falls under the generator's responsibility to characterize waste. Best practice for APIs is to manage them as "Non-RCRA Regulated Pharmaceutical Waste" destined for incineration.
- REACH (EU): Compliance requires minimizing release to the environment. Incineration meets the "Best Available Techniques" (BAT) standard for pharmaceutical waste.

References

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